

# physical properties of 4-fluoro-2-methylbenzyl alcohol (boiling point, density)

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## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzyl alcohol

Cat. No.: B1350911

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## Technical Guide: Physicochemical Properties of 4-Fluoro-2-methylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Fluoro-2-methylbenzyl alcohol** (CAS No. 80141-91-9) is a fluorinated aromatic alcohol that serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. The presence of a fluorine atom can significantly influence the molecule's chemical and physical properties, such as its reactivity, lipophilicity, and metabolic stability, making it a compound of interest in drug discovery and materials science. This technical guide provides an in-depth overview of the known physical properties of **4-fluoro-2-methylbenzyl alcohol**, details the experimental methodologies for their determination, and presents a logical synthesis workflow.

## Physical Properties

The available data for the physical properties of **4-fluoro-2-methylbenzyl alcohol** are summarized in the table below. It is important to note that while a boiling point at atmospheric pressure is reported by some suppliers, the compound exists as a crystalline solid at room temperature, suggesting that this value may be an extrapolation.

Physical Property	Value	Source
Melting Point	41-47 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	226 °C at 760 mmHg	
Density (Solid)	Not available in cited literature	

Note: The boiling point should be used with caution as it may be a predicted value. Experimental determination, likely under reduced pressure, is recommended for verification.

## Experimental Protocols

Precise determination of the physical properties of a compound is critical for its application in research and development. Below are detailed methodologies for the experimental determination of the boiling point and density of a solid organic compound like **4-fluoro-2-methylbenzyl alcohol**.

### Determination of Boiling Point (Micro-Boiling Point Method)

Given that **4-fluoro-2-methylbenzyl alcohol** is a solid at room temperature, its boiling point would be determined on the molten compound. Due to the high reported boiling point, determination under reduced pressure is advisable to prevent decomposition.

Objective: To determine the boiling point of a small sample of an organic compound.

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Heating mantle or oil bath

- Vacuum source (for reduced pressure determination)
- Manometer

#### Procedure at Atmospheric Pressure:

- A small amount of **4-fluoro-2-methylbenzyl alcohol** is placed in the fusion tube and gently heated until it melts.
- A capillary tube, sealed at one end, is inverted and placed into the molten sample in the fusion tube.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with a high-boiling point liquid (e.g., silicone oil) or a melting point apparatus.
- The apparatus is heated slowly and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is carefully adjusted to maintain a steady stream of bubbles.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

#### Procedure under Reduced Pressure:

- The same apparatus setup is used, but the system is connected to a vacuum pump via a vacuum adapter.
- A manometer is included in the system to accurately measure the pressure.
- The pressure inside the apparatus is reduced to the desired level.

- The sample is then heated, and the temperature at which a steady stream of bubbles is observed is recorded as the boiling point at that specific pressure.
- This data can be extrapolated to atmospheric pressure using a nomograph, although with caution for polar compounds.

## Determination of Density (Gas Pycnometry)

For a solid compound, gas pycnometry provides an accurate method for determining its density by measuring the volume of the solid.

Objective: To determine the density of a solid sample by measuring its volume via gas displacement.

Apparatus:

- Gas pycnometer
- Analytical balance
- Spatula
- Sample holder

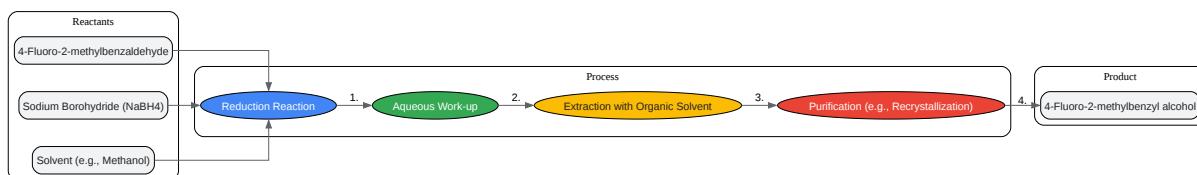
Procedure:

- The mass of a clean, dry sample holder is accurately measured using an analytical balance.
- A sufficient amount of **4-fluoro-2-methylbenzyl alcohol** is added to the sample holder, and the total mass is measured. The mass of the sample is determined by subtraction.
- The sample holder containing the solid is placed into the sample chamber of the gas pycnometer.
- The pycnometer is sealed, and the analysis is initiated according to the instrument's operating procedure.

- The instrument will automatically purge the chamber with a non-reactive gas (typically helium) and then measure the volume of the solid by the pressure change when the gas is expanded into a reference chamber of known volume.
- The density of the solid is then calculated by the instrument's software using the formula:  
$$\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$$
- Multiple measurements are typically performed to ensure accuracy and precision.

## Synthesis Workflow

A common and logical synthetic route to **4-fluoro-2-methylbenzyl alcohol** is the reduction of the corresponding aldehyde, 4-fluoro-2-methylbenzaldehyde. This can be effectively achieved using a mild reducing agent such as sodium borohydride.



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Caption: Synthesis workflow for **4-fluoro-2-methylbenzyl alcohol**.

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## References

- 1. 4-Fluoro-2-methylbenzyl alcohol, 99% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 2. 4-Fluoro-2-methylbenzyl alcohol, 99% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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